

# Lauryl Alcohol: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 1-Dodecanol

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Lauryl alcohol, a versatile fatty alcohol, is a cornerstone ingredient in a multitude of applications, from personal care products to pharmaceuticals. This guide provides an in-depth analysis of its chemical properties, common nomenclature in research, synthesis, and key applications, tailored for researchers, scientists, and drug development professionals.

## Chemical Identity and Nomenclature

Lauryl alcohol is an organic compound with the chemical formula  $C_{12}H_{26}O$ .<sup>[1]</sup> In scientific literature and commercial applications, it is known by a variety of names. A comprehensive understanding of this nomenclature is crucial for accurate literature review and material sourcing.

Common Names and Synonyms in Research:

- Systematic IUPAC Name: Dodecan-1-ol<sup>[1][2][3]</sup>
- Common Names: Lauryl alcohol, Dodecyl alcohol<sup>[2][3][4]</sup>
- Other Synonyms: Alcohol C12, Lauric alcohol, Laurinic alcohol, 1-Hydroxydodecane, Undecyl carbinol.<sup>[3][5][6][7]</sup>

The multiplicity of names underscores the importance of using a standard identifier in research, with the CAS number being the most reliable.

Table 1: Chemical Identifiers for Lauryl Alcohol

Identifier	Value
CAS Number	112-53-8[1][2]
EC Number	203-982-0[1][8]
PubChem CID	8193[2]
ChEBI ID	28878[2]
InChI Key	LQZZUXJYWNFBMV-UHFFFAOYSA-N[2]

## Physicochemical Properties

Lauryl alcohol is a colorless, water-insoluble solid at room temperature with a characteristic floral odor.[2][3][9] Its physical and chemical properties are pivotal to its function in various formulations.

Table 2: Physicochemical Data of Lauryl Alcohol

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O	[1][2]
Molar Mass	186.33 g/mol	[2][8]
Appearance	Colorless solid or waxy substance	[1][2]
Melting Point	24 °C (75 °F; 297 K)	[2][3][9]
Boiling Point	259 °C (498 °F; 532 K)	[2][8][9]
Density	0.8309 g/cm <sup>3</sup>	[2][8]
Solubility in water	0.004 g/L	[2][8]
Solubility in other solvents	Soluble in ethanol and diethyl ether	[2]
Flash Point	127 °C (261 °F; 400 K)	[2]

## Synthesis and Production

Industrially, lauryl alcohol is primarily derived from the reduction of fatty acids from palm kernel oil or coconut oil.<sup>[2][3][9]</sup> It can also be produced synthetically through the Ziegler process.<sup>[7]</sup>

For laboratory-scale synthesis, several methods are documented. A classic and often cited method is the Bouveault-Blanc reduction of ethyl laurate.<sup>[2][10]</sup>

## Experimental Protocol: Bouveault-Blanc Reduction of Ethyl Laurate

This protocol is adapted from established literature for the synthesis of lauryl alcohol.

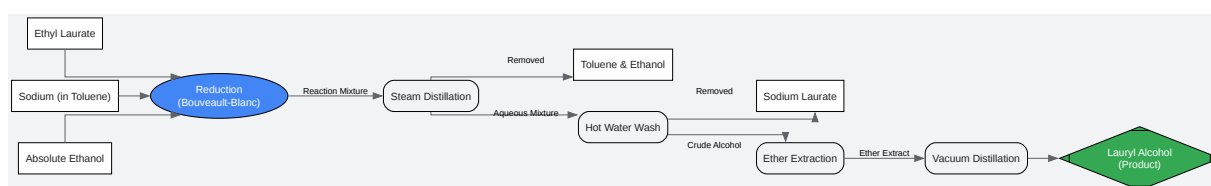
Materials:

- Sodium (Na)
- Dry toluene
- Ethyl laurate ( $C_{14}H_{28}O_2$ )
- Absolute ethanol ( $C_2H_5OH$ )
- Diethyl ether ( $(C_2H_5)_2O$ )
- Apparatus: Three-necked flask, mechanical stirrer, reflux condenser, separatory funnel.

Procedure:

- **Preparation of Sodium Dispersion:** In a three-necked flask equipped with a mechanical stirrer and a reflux condenser, place 70 g of sodium and 200 cc of dry toluene. Heat the flask until the sodium melts. Stir vigorously to create a fine dispersion of sodium, then allow it to cool while continuing to stir.<sup>[10]</sup>
- **Reduction Reaction:** Once the sodium dispersion has cooled to approximately 60°C, add a solution of 114 g of ethyl laurate in 150 cc of absolute ethanol from a separatory funnel, followed by an additional 500 cc of absolute ethanol. The addition should be rapid, typically within 2-3 minutes.<sup>[10]</sup>

- Completion and Work-up: After the initial vigorous reaction subsides, heat the flask on a steam bath until all the sodium has dissolved.[10]
- Removal of Volatiles: Steam distill the mixture to remove toluene and ethyl alcohol.[10]
- Washing: Transfer the hot reaction mixture to a separatory funnel and wash it three times with 200 cc portions of hot water to remove sodium laurate.[10]
- Extraction and Purification: Cool the mixture and extract the lauryl alcohol with diethyl ether. Evaporate the ether and distill the crude lauryl alcohol under reduced pressure. The final product typically boils at 143–146°C at 18 mm Hg.[10]



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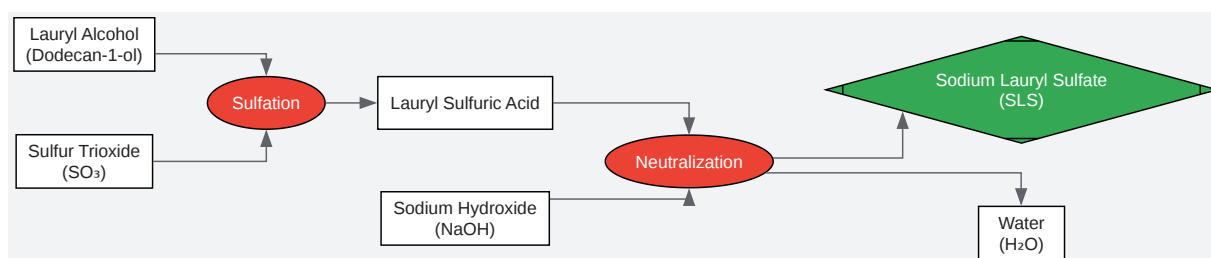
Bouveault-Blanc Reduction Workflow for Lauryl Alcohol Synthesis.

## Key Applications in Research and Drug Development

Lauryl alcohol serves as a versatile building block and functional ingredient in numerous scientific and industrial applications.

## Precursor for Surfactants

One of the most significant applications of lauryl alcohol is as a precursor for the synthesis of surfactants.[2][8][9] The most notable of these is sodium lauryl sulfate (SLS), a widely used anionic surfactant in cleaning products, cosmetics, and as a component in biochemical and molecular biology research (e.g., in SDS-PAGE).[2] The synthesis involves the sulfation of lauryl alcohol followed by neutralization with a base.



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Synthesis Pathway of Sodium Lauryl Sulfate (SLS) from Lauryl Alcohol.

## Role in Formulations

In the pharmaceutical and cosmetic industries, lauryl alcohol is valued for its properties as an emollient, emulsifier, and viscosity-controlling agent.[1][11]

- **Emollient:** It softens and soothes the skin by forming a protective layer that helps to lock in moisture.[1] This property is crucial in the formulation of creams, lotions, and ointments.
- **Emulsifier:** Lauryl alcohol helps to stabilize emulsions by preventing the separation of oil and water phases, which is essential for the texture and stability of many topical drug delivery systems.[1][11]
- **Viscosity Modifier:** It is used to thicken formulations, contributing to the desired consistency and feel of products.[1]

## Chemical Intermediate

Lauryl alcohol is a precursor to other important chemical compounds. For instance, it can be oxidized to produce dodecanal (lauryl aldehyde), a significant fragrance component.[2][3] It is also used to synthesize 1-bromododecane, an alkylating agent employed to enhance the lipophilicity of organic molecules.[2]

## Safety and Handling

Lauryl alcohol is generally considered safe for use in cosmetic and pharmaceutical formulations at typical concentrations.[1] It is a fatty alcohol and, unlike short-chain alcohols, is not drying to the skin.[1] However, it can cause skin irritation in some individuals.[2] It is also noted to be harmful to marine organisms.[2][9] Standard laboratory safety protocols should be followed when handling lauryl alcohol, including the use of personal protective equipment.

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